

A Comprehensive Technical Guide to 1-(2-Nitrophenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-(2-Nitrophenyl)ethanol**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Nitrophenyl)ethanol, a chiral organic compound, is a valuable asset in the fields of organic synthesis and pharmaceutical chemistry. Its unique molecular architecture, featuring a nitro group at the ortho position of the phenyl ring attached to an ethanol moiety, makes it a versatile intermediate for the synthesis of more complex molecules.^{[1][2]} This guide provides an in-depth overview of its chemical and physical properties, a detailed synthesis protocol, its applications, and essential safety and handling information.

Chemical Identity and Properties

CAS Number: 3205-25-2^{[3][4][5][6]}

Synonyms: 2-Nitro- α -methylbenzyl alcohol^[4]

The fundamental properties of **1-(2-Nitrophenyl)ethanol** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₃	[3][4][5]
Molecular Weight	167.16 g/mol	[1][3][4][5]
Appearance	Colorless to slightly yellow liquid or solid	[3][4]
Melting Point	40-41 °C	[3][6]
Boiling Point	106-107 °C at 1 mmHg	[3][4][6]
Density	1.23 - 1.24 g/cm ³ at 20 °C	[3][4]
Refractive Index	1.5572 - 1.56 at 20 °C	[3][4]
Solubility	Soluble in Dichloromethane, Ether, Ethyl Acetate, Methanol	[3][4]
pKa	13.84 ± 0.20 (Predicted)	[3]

Synthesis of 1-(2-Nitrophenyl)ethanol

The synthesis of racemic (RS)-1-(2-Nitrophenyl)ethanol is commonly achieved through the reduction of 2-nitroacetophenone. The following protocol is a well-established method for this conversion.[3][6]

Experimental Protocol: Synthesis of (RS)-1-(2-Nitrophenyl)ethanol

Materials:

- 2-Nitroacetophenone
- Sodium borohydride (NaBH₄)
- Methanol
- 1,4-Dioxane

- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate

Procedure:

- In a suitable reaction vessel, dissolve 2-nitroacetophenone (1.0 g, 6.06 mmol) in a mixture of methanol (9 mL) and 1,4-dioxane (6 mL).[3][6]
- To this solution, add sodium borohydride (0.69 g, 18.16 mmol) in small portions.[3][6]
- Stir the reaction mixture at room temperature for 30 minutes.[3][6]
- Concentrate the reaction mixture under vacuum to remove the solvents.[3][6]
- Dilute the residue with ethyl acetate (50 mL).[3][6]
- Wash the organic layer sequentially with water (10 mL) and brine (10 mL).[3][6]
- Dry the organic phase over anhydrous sodium sulfate.[3][6]
- Concentrate the dried organic phase in vacuum to yield racemic **(RS)-1-(2-Nitrophenyl)ethanol**.[3][6]

Expected Yield: Approximately 1.02 g (100% yield).[3][6]

Characterization (^1H NMR, 400 MHz, CDCl_3): δ 7.90 (m, 1H, Ph-H), 7.84 (m, 1H, Ph-H), 7.66 (m, 1H, Ph-H), 7.44 (m, 1H, Ph-H), 5.42 (m, 1H, Ph-CH), 2.33 (d, 1H, J = 3.5 Hz, OH), 1.58 (d, 3H, J = 5.1 Hz, CH_3).[3][6]

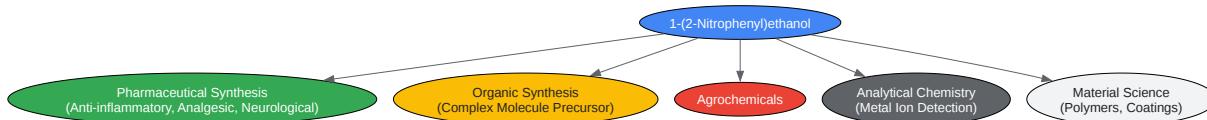


[Click to download full resolution via product page](#)*Synthesis Workflow for (RS)-1-(2-Nitrophenyl)ethanol.*

Applications in Research and Development

1-(2-Nitrophenyl)ethanol is a versatile building block with significant applications in several areas of chemical research and development:

- Pharmaceutical Synthesis: It serves as a key intermediate in the synthesis of various pharmaceuticals, particularly in the development of anti-inflammatory and analgesic agents. [2][4] Its structure allows for the introduction of various functional groups, making it a crucial component in the design of novel therapeutic compounds.[1][2][4] The compound is also utilized in research targeting neurological disorders.[2]
- Organic Synthesis: The presence of both a nitro group and a hydroxyl group provides multiple reaction sites, making it a valuable precursor for more complex organic molecules. [1] The nitro group can be readily transformed into other functionalities, expanding its synthetic utility.[1]
- Agrochemical Production: Similar to its role in pharmaceuticals, it is used as an intermediate in the manufacturing of certain agrochemicals.[2][4]
- Analytical Chemistry: **1-(2-Nitrophenyl)ethanol** is employed as a reagent for the detection of specific metal ions due to its ability to form stable complexes.[2][4]
- Material Science: Its properties allow for incorporation into polymers and coatings, potentially enhancing material performance.[4]



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*Key Application Areas of **1-(2-Nitrophenyl)ethanol**.*

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **1-(2-Nitrophenyl)ethanol**.

GHS Hazard Statements:[5][7]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[7][8][9]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in a well-ventilated place.^[9] Keep the container tightly closed and sealed in a dry environment at room temperature.^{[3][6]}

Conclusion

1-(2-Nitrophenyl)ethanol is a chemical compound with significant utility in both academic research and industrial applications. Its well-defined properties and versatile reactivity make it an indispensable tool for chemists and pharmaceutical scientists. Adherence to established synthesis protocols and safety guidelines is paramount to ensure its effective and safe utilization.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-(2-Nitrophenyl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b014764#1-2-nitrophenyl-ethanol-cas-number-and-properties>]

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